Potential Biological Activities of Cyclohexyloxy-Substituted Benzoic Acids

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Compound of Interest

Compound Name:	*3-Bromo-4-(cyclohexyloxy)benzoic acid*
CAS No.:	*1131594-47-2*
Cat. No.:	*B11925285*

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Technical Guide & Whitepaper

Executive Summary

Cyclohexyloxy-substituted benzoic acids represent a specialized class of amphiphilic pharmacophores. While the benzoic acid moiety provides a polar head group capable of hydrogen bonding and ionic interaction, the cyclohexyloxy substituent introduces a bulky, lipophilic domain. This structural duality allows these compounds to traverse lipid bilayers effectively while maintaining specific receptor affinity.

This guide analyzes their primary biological activities:

- Metabolic Regulation: As dual inhibitors of soluble Epoxide Hydrolase (sEH) and agonists of Peroxisome Proliferator-Activated Receptors (PPARs).[1]
- Antimicrobial Action: Via membrane disruption and pH gradient collapse.
- Anti-inflammatory Effects: Through cytokine modulation and eicosanoid stabilization.

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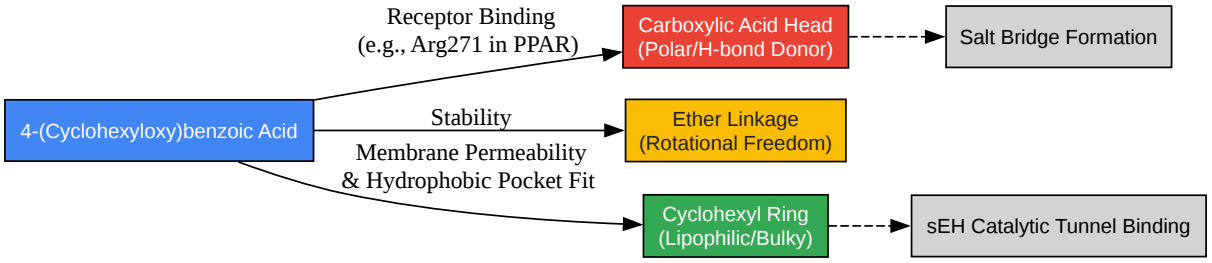
Chemical Structure & Pharmacophore Analysis

The core structure consists of a benzoic acid ring substituted (typically at the para position) with a cyclohexyloxy group.

- Lipophilic Tail (Cyclohexyloxy): Increases logP (partition coefficient), enhancing bioavailability and blood-brain barrier (BBB) permeability compared to simple alkoxy chains. It fills hydrophobic pockets in enzymes like sEH.
- Polar Head (Carboxylic Acid): Forms salt bridges with amino acid residues (e.g., Arginine, Histidine) in receptor active sites.

Structure-Activity Relationship (SAR) Visualization

The following diagram illustrates the functional zones of the molecule.



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Figure 1: SAR analysis of the cyclohexyloxy-benzoic acid scaffold highlighting key binding interactions.

Primary Biological Activity: Metabolic Regulation (sEH/PPAR)

The most significant pharmacological application of cyclohexyloxy-benzoic acid derivatives (specifically t-AUCB and t-TUCB) is in the treatment of metabolic syndrome, hypertension, and inflammation.

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Mechanism of Action: The Dual Pathway

These derivatives act as Dual Modulators:

- sEH Inhibition: They inhibit soluble Epoxide Hydrolase (sEH).[2] This enzyme degrades Epoxyeicosatrienoic acids (EETs)—potent endogenous anti-inflammatory and vasodilatory lipid mediators—into inactive diols. By inhibiting sEH, these compounds stabilize EETs.
- PPAR Agonism: They bind to PPAR

  and PPAR

  , nuclear receptors that regulate glucose metabolism and fatty acid oxidation.

Key Compound:trans-4-[4-(3-adamantan-1-yl-ureido)-cyclohexyloxy]-benzoic acid (t-AUCB).[1][3][4]

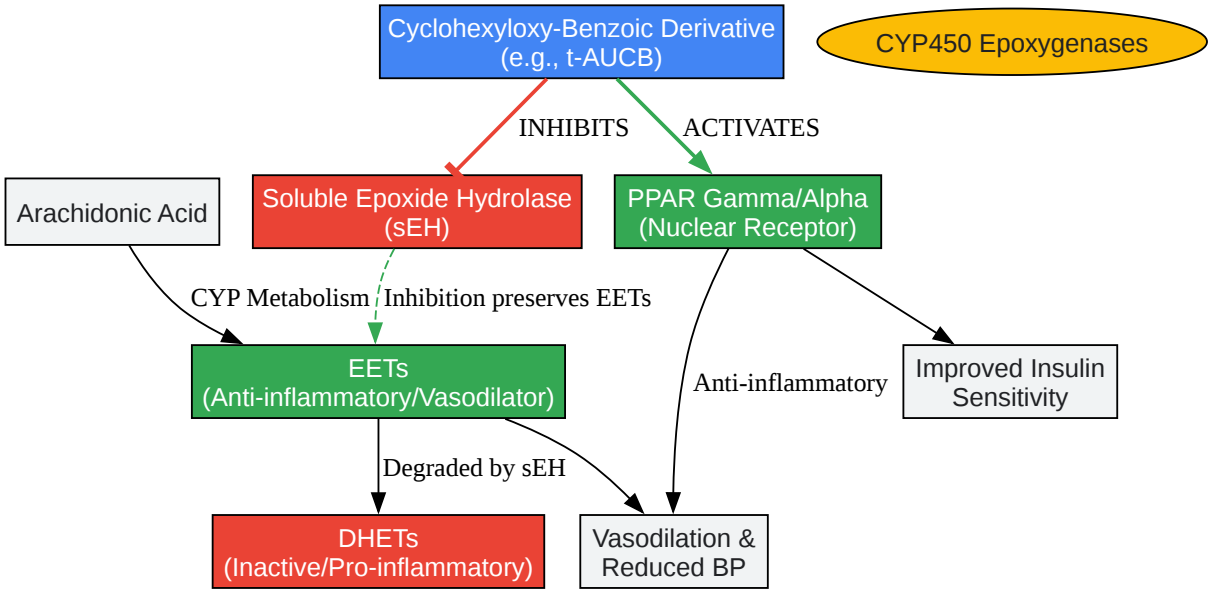
Therapeutic Outcomes

- Hypertension: Reduction in blood pressure via EET-mediated vasodilation.
- Renal Protection: Decreased glomerular injury and fibrosis in diabetic models.
- Glucose Control: Improved insulin sensitivity via PPAR

  activation.

Signaling Pathway Diagram

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Figure 2: Dual mechanism of action showing sEH inhibition and PPAR activation leading to metabolic benefits.

Secondary Biological Activity: Antimicrobial Properties

While less potent than dedicated antibiotics, cyclohexyloxy-benzoic acids exhibit significant antimicrobial activity, particularly against Gram-positive bacteria.

Mechanism

- Membrane Disruption: The bulky cyclohexyl group disrupts the packing of the bacterial phospholipid bilayer.
- Acidification: The carboxylic acid group (pKa ~4.2) releases protons within the cytoplasm upon entry, collapsing the proton motive force (PMF) required for ATP synthesis.

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Spectrum of Activity

- Gram-Positive (S. aureus, B. subtilis): High susceptibility due to the lack of an outer membrane. The lipophilic tail facilitates penetration through the peptidoglycan layer.
- Fungi (C. albicans): Moderate fungistatic activity, often used in synergy with azoles.

Data Summary: Antimicrobial Potency (Estimated MIC Ranges)

Organism	Strain Type	MIC Range (µg/mL)	Mechanism Note
S. aureus	**Gram (+)**	**32 - 128**	**Membrane permeabilization**
E. coli	Gram (-)	> 250	Limited by outer membrane (LPS)

| C. albicans | Fungal | 64 - 128 | Synergistic with membrane stressors |

Experimental Protocols

Synthesis of 4-(Cyclohexyloxy)benzoic Acid

This protocol utilizes a Williamson ether synthesis approach, optimized for yield and purity.

Reagents:

- 4-Hydroxybenzoic acid methyl ester
- Cyclohexyl bromide (or Cyclohexyl tosylate)
- Potassium carbonate (

)[5]
- Potassium iodide (KI) - Catalyst
- DMF (Dimethylformamide) or Acetone

Step-by-Step Methodology:

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- Esterification (Protection): Dissolve 4-hydroxybenzoic acid in methanol with catalytic sulfuric acid. Reflux for 6 hours to form methyl 4-hydroxybenzoate.
- Etherification:
  - Dissolve methyl 4-hydroxybenzoate (1.0 eq) in dry DMF.
  - Add anhydrous
    (2.0 eq) and KI (0.1 eq).
  - Add Cyclohexyl bromide (1.2 eq) dropwise.
  - Heat to 80°C for 12–16 hours under nitrogen atmosphere.
  - Checkpoint: Monitor reaction progress via TLC (Hexane:EtOAc 4:1).
- Hydrolysis (Deprotection):
  - Treat the intermediate ester with NaOH (2M) in Ethanol/Water (1:1).
  - Reflux for 2 hours.
  - Acidify with HCl (1M) to pH 2 to precipitate the final acid.
- Purification: Recrystallize from Ethanol/Water to obtain white crystals.

sEH Inhibition Assay (Fluorescent)

To verify the metabolic activity of the synthesized derivative.

Materials:

- Recombinant human sEH enzyme.
- Substrate: PHOME (3-phenylcyano(6-methoxy-2-naphthalenyl)methyl ester 2-oxiraneacetic acid).
- 96-well black microplates.

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Protocol:

- Preparation: Dilute sEH enzyme in Tris-HCl buffer (pH 7.4) containing 0.1 mg/mL BSA.
- Incubation: Add 20 µL of test compound (cyclohexyloxy derivative) at varying concentrations (1 nM – 10 µM) to 180 µL of enzyme solution. Incubate at 30°C for 10 minutes.
- Reaction Start: Add 5 µL of PHOME substrate (final conc. 50 µM).
- Measurement: Monitor fluorescence (Excitation: 330 nm, Emission: 465 nm) kinetically for 10 minutes.
- Analysis: Calculate

  by plotting reaction rate vs. log[inhibitor].

Future Outlook & Applications

- Pro-drug Design: The carboxylic acid group can be esterified to improve oral bioavailability, releasing the active acid in the liver.
- Liquid Crystal Biosensors: 4-(Cyclohexyloxy)benzoic acid is a known mesogen (liquid crystal). Future research is exploring its use in detecting biological pathogens by monitoring phase transition changes upon bacterial binding.
- Neuroprotection: Due to the ability of sEH inhibitors to reduce neuroinflammation, these derivatives are candidates for Alzheimer's and Parkinson's research.

References

- Hwang, S. H., et al. (2007). "Synthesis and structure-activity relationship of urea-containing pyrazoles as dual inhibitors of cyclooxygenase-2 and soluble epoxide hydrolase." Journal of Medicinal Chemistry. Link
- Imig, J. D., & Hammock, B. D. (2009). "Soluble epoxide hydrolase as a therapeutic target for cardiovascular diseases." Nature Reviews Drug Discovery. Link

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- Liu, J. Y., et al. (2009). "Inhibition of soluble epoxide hydrolase by trans-4-[4-(3-adamantan-1-yl-ureido)-cyclohexyloxy]-benzoic acid (t-AUCB)." Bioorganic & Medicinal Chemistry Letters. Link
- Manuja, R., et al. (2013). "A Comprehensive Review on Biological Activities of P-Hydroxy Benzoic Acid and Its Derivatives." International Journal of Pharmaceutical Sciences Review and Research. Link
- PubChem. "2-(Cyclohexyloxy)benzoic acid." National Library of Medicine. Link

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Sources

- 1. US11723929B2 - Methods of improving cell-based therapy - Google Patents [patents.google.com]
- 2. mdpi.com [mdpi.com]
- 3. semanticscholar.org [semanticscholar.org]
- 4. Soluble epoxide hydrolase inhibition and peroxisome proliferator activated receptor γ agonist improve vascular function and decrease renal injury in hypertensive obese rats - PMC [pmc.ncbi.nlm.nih.gov]
- 5. pdf.benchchem.com [pdf.benchchem.com]
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